

An In-depth Technical Guide to 2-Cyclopropyl-2-phenylacetaldehyde

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Compound of Interest

Compound Name: 2-Cyclopropyl-2-phenylacetaldehyde

CAS No.: 16282-50-1

Cat. No.: B2543456

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This guide provides a comprehensive technical overview of **2-Cyclopropyl-2-phenylacetaldehyde**, a molecule of interest for researchers, scientists, and professionals in drug development. This document delves into its chemical identity, proposed synthesis, potential applications, and the underlying scientific principles that guide its handling and use.

Introduction: The Significance of the Cyclopropyl Moiety in Medicinal Chemistry

The cyclopropyl group is a highly sought-after structural motif in modern drug discovery. Its unique stereoelectronic properties, including a high degree of s-character in its C-H bonds and the bent nature of its C-C bonds, confer a range of desirable attributes to parent molecules.^[1] These can include enhanced metabolic stability, increased potency, and improved membrane permeability.^{[1][2]} The incorporation of a cyclopropyl ring can also lead to a more favorable conformational rigidity, which can be crucial for selective binding to biological targets.^[1] **2-Cyclopropyl-2-phenylacetaldehyde** represents a key building block for the synthesis of more complex molecules that can leverage these advantageous properties.

Chemical Identity and Properties

A clear understanding of the fundamental properties of a compound is the bedrock of its successful application in research and development.

Property	Value	Source
CAS Number	16282-50-1	[3]
Molecular Formula	C ₁₁ H ₁₂ O	Calculated
Molecular Weight	160.21 g/mol	[3]
IUPAC Name	2-cyclopropyl-2-phenylacetaldehyde	N/A
Physical Form	Expected to be a liquid at room temperature	Inferred
Solubility	Expected to be soluble in common organic solvents	Inferred

Proposed Synthesis and Mechanistic Rationale

While specific literature on the synthesis of **2-Cyclopropyl-2-phenylacetaldehyde** is not readily available, a plausible synthetic route can be devised based on established organic chemistry principles. The proposed method involves a two-step process starting from commercially available reagents.

Proposed Synthetic Workflow



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Caption: Proposed two-step synthesis of **2-Cyclopropyl-2-phenylacetaldehyde**.

Step-by-Step Experimental Protocol (Proposed)

Step 1: Wittig Reaction to form Cyclopropyl(phenyl)methylene)cyclopropane

- Rationale: The Wittig reaction is a reliable method for the formation of a carbon-carbon double bond by reacting an aldehyde or ketone with a phosphonium ylide. This approach allows for the direct coupling of the phenyl and cyclopropyl moieties.
- Procedure:
 - In a flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, a reflux condenser, and a nitrogen inlet, add cyclopropyl(triphenyl)phosphonium bromide (1.1 equivalents) to anhydrous tetrahydrofuran (THF).
 - Cool the suspension to 0 °C in an ice bath.
 - Slowly add a strong base, such as n-butyllithium (1.1 equivalents), to generate the ylide. The solution will typically turn a deep red or orange color.
 - After stirring for 30 minutes at 0 °C, add a solution of benzaldehyde (1.0 equivalent) in anhydrous THF dropwise.
 - Allow the reaction to warm to room temperature and stir for 12-16 hours.
 - Quench the reaction by the slow addition of saturated aqueous ammonium chloride solution.
 - Extract the aqueous layer with diethyl ether (3 x 50 mL).
 - Combine the organic layers, wash with brine, dry over anhydrous magnesium sulfate, and concentrate under reduced pressure.
 - Purify the crude product by flash column chromatography on silica gel to yield the intermediate alkene.

Step 2: Hydroboration-Oxidation to yield **2-Cyclopropyl-2-phenylacetaldehyde**

- Rationale: Hydroboration-oxidation is a classic method for the anti-Markovnikov hydration of an alkene. In this case, it will add a hydroxyl group to the less substituted carbon of the double bond, which can then be oxidized to the desired aldehyde.
- Procedure:
 - Dissolve the alkene intermediate from Step 1 in anhydrous THF in a flame-dried flask under a nitrogen atmosphere.
 - Cool the solution to 0 °C.
 - Add a solution of borane-tetrahydrofuran complex ($\text{BH}_3 \cdot \text{THF}$, 1.1 equivalents) dropwise.
 - Allow the reaction to stir at room temperature for 2-4 hours.
 - Slowly add water to quench the excess borane, followed by the addition of a 3M aqueous solution of sodium hydroxide and 30% hydrogen peroxide.
 - Stir the mixture vigorously for 1-2 hours.
 - Extract the product with diethyl ether (3 x 50 mL).
 - Wash the combined organic layers with brine, dry over anhydrous magnesium sulfate, and concentrate under reduced pressure.
 - The resulting alcohol can be oxidized to the aldehyde using a mild oxidizing agent such as pyridinium chlorochromate (PCC) or by a Swern oxidation.

Spectroscopic Characterization (Predicted)

While experimental data is not publicly available, the expected NMR and IR spectral features can be predicted based on the structure of **2-Cyclopropyl-2-phenylacetaldehyde**.

Spectroscopic Data (Predicted)¹H NMR

- Aldehyde proton (CHO) signal around δ 9.5-10.0 ppm (triplet).- Aromatic protons (C₆H₅) signals in the range of δ 7.2-7.4 ppm.- Methine proton (CH) adjacent to the phenyl and cyclopropyl groups, likely a complex multiplet.- Cyclopropyl protons signals in the upfield region, typically between δ 0.2-1.5 ppm.

¹³C NMR

- Carbonyl carbon (C=O) signal around δ 200 ppm.- Aromatic carbons signals between δ 125-140 ppm.- Methine carbon attached to the phenyl and cyclopropyl groups.- Cyclopropyl carbons signals in the upfield region, typically below δ 30 ppm.

IR Spectroscopy

- A strong C=O stretching band for the aldehyde at approximately 1720-1740 cm⁻¹.- C-H stretching bands for the aromatic and aliphatic protons.

Mass Spectrometry

- A molecular ion peak (M⁺) corresponding to the molecular weight of 160.21.

Applications in Drug Development and Research

The unique combination of a phenyl group, a cyclopropyl ring, and a reactive aldehyde functionality makes **2-Cyclopropyl-2-phenylacetaldehyde** a valuable intermediate in the synthesis of a variety of target molecules for drug discovery.

- **Scaffold for Novel Therapeutics:** The aldehyde group serves as a versatile handle for further chemical transformations, allowing for the construction of more complex molecular architectures. This can include the synthesis of amines, alcohols, and other functional groups through reductive amination, Grignard reactions, or other standard organic transformations.
- **Probing Structure-Activity Relationships (SAR):** The cyclopropyl group's influence on the pharmacological properties of a lead compound can be systematically investigated by

incorporating this building block.[4] Its rigid nature can help in understanding the optimal conformation for receptor binding.[1]

Safety and Handling

While a specific Safety Data Sheet (SDS) for **2-Cyclopropyl-2-phenylacetaldehyde** is not available, general precautions for handling aromatic aldehydes should be followed.

- Personal Protective Equipment (PPE): Wear appropriate protective gloves, clothing, and eye/face protection.[5]
- Handling: Use in a well-ventilated area, preferably in a chemical fume hood.[6][7] Avoid inhalation of vapors and contact with skin and eyes.[5][8]
- Storage: Store in a cool, dry, and well-ventilated place away from incompatible materials such as strong oxidizing agents and bases.[6][8]

Conclusion

2-Cyclopropyl-2-phenylacetaldehyde is a promising, albeit not extensively characterized, chemical entity. Its potential as a building block in medicinal chemistry is underscored by the well-documented benefits of the cyclopropyl moiety. This guide provides a foundational understanding of its properties, a proposed synthetic route, and its potential applications, thereby serving as a valuable resource for researchers embarking on the synthesis and utilization of this and related compounds. Further experimental validation of the proposed synthesis and a thorough characterization of its properties are warranted to fully unlock its potential in the field of drug discovery.

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